

Bromoethane: A Comprehensive Technical Guide to Physical Properties and Safety Data

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Compound of Interest

Compound Name: Bromoethane

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the physical properties and critical safety data for **bromoethane** (ethyl bromide). The information is intended to support laboratory research, chemical synthesis, and drug development activities by providing a consolidated resource for safe handling, storage, and use.

Physical Properties of Bromoethane

Bromoethane is a colorless, volatile liquid with an ether-like odor.^{[1][2]} It is a valuable ethylating agent in organic synthesis.^{[1][3]} Key physical properties are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₅ Br	[1][3][4]
Molar Mass	108.97 g/mol	[1][3][4][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Ether-like, chloroform-like	[1][2][3]
Boiling Point	37-40 °C (98.6 - 104 °F)	[2][6][7]
Melting Point	-119 °C to -118 °C (-182.2 °F)	[1][3][6]
Density	1.46 g/cm ³ at 20 °C	[1][3][6]
Solubility in Water	0.914 g/100 mL (9 g/L) at 20 °C	[1][6]
Solubility in Organic Solvents	Miscible with ethanol, ether, chloroform	[1][2][3]
Vapor Pressure	442 - 510 hPa at 20 °C	[1][6][7]
Autoignition Temperature	510 - 511 °C (950 - 951.8 °F)	[2][6][7]
Flash Point	-23 °C to -20 °C (-9.4 °F to -4 °F) (closed cup)	[2][6][7]
Refractive Index	1.423 - 1.425 at 20 °C	[1][2]
Explosive Limits in Air	6.7% - 11.3% by volume	[6][7]

Safety Data

Bromoethane is a hazardous substance and requires strict adherence to safety protocols. It is highly flammable, harmful if swallowed or inhaled, and is a suspected carcinogen.[3][5][8][9]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[3][6][9]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3][8]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[3][8]
Carcinogenicity	2	H351: Suspected of causing cancer.[3][6][8][9]
Hazardous to the Ozone Layer	1	H420: Harms public health and the environment by destroying ozone in the upper atmosphere.[3][6][9]

GHS Pictograms and Signal Word

- Pictograms:
 - GHS02 (Flame)[9]
 - GHS07 (Exclamation Mark)[9]
 - GHS08 (Health Hazard)[9]
- Signal Word: Danger[5][6][8][9]

Precautionary Statements (Selected)

A comprehensive list of precautionary statements can be found on the Safety Data Sheet (SDS). Key statements include:

Code	Statement	Source(s)
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[8][9]
P261	Avoid breathing mist or vapours.	
P270	Do not eat, drink or smoke when using this product.	[8]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	
P308+P313	IF exposed or concerned: Get medical advice/ attention.	[9]
P403+P235	Store in a well-ventilated place. Keep cool.	[9]
P501	Dispose of contents/ container to an approved waste disposal plant.	

Handling, Storage, and First Aid

Aspect	Recommendation	Source(s)
Handling	Use only in a well-ventilated area, preferably in a chemical fume hood.[10] Avoid contact with skin and eyes.[8] Do not breathe vapors.[8] Ground and bond containers and receiving equipment to prevent static discharge.[8][10] Use non-sparking tools.	
Storage	Store in a cool, dry, well-ventilated place away from heat and ignition sources.[3][9][10] Keep container tightly closed.[8][11] Store locked up. Segregate from incompatible materials like strong oxidizers, alkali metals, and strong bases.[4][10][12]	
In case of Inhalation	Move person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [5][8]	
In case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower. Consult a physician.	
In case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist.[4][8]	

In case of Ingestion

Do NOT induce vomiting.
Immediately make victim drink
water (two glasses at most).
Consult a physician.[8]

Experimental Protocols

The physical properties listed in this guide are determined by standardized experimental methodologies. Below are detailed overviews of these common laboratory procedures.

Melting Point Determination (Capillary Method)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For crystalline solids, this is often a sharp, well-defined temperature.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer.[8]
- Procedure:
 - A small amount of the finely powdered, solid-phase **bromoethane** (frozen) is packed into a capillary tube to a height of about 3 mm.[4]
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[4]
 - The sample is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[8]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.[8]
 - For a pure substance, this range should be narrow (0.5-1.0°C).

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, and the liquid turns into a vapor.

- Apparatus: Distillation flask, condenser, receiving flask, heat source (heating mantle or sand bath), thermometer, boiling chips.[\[9\]](#)[\[11\]](#)
- Procedure:
 - At least 5 mL of liquid **bromoethane** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.[\[2\]](#)[\[11\]](#)
 - The distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.[\[11\]](#)
 - The liquid is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.[\[11\]](#)
 - The temperature will stabilize as the vapor continuously bathes the thermometer bulb and condenses into the receiving flask. This stable temperature is the boiling point.[\[9\]](#)[\[11\]](#)
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.[\[2\]](#)[\[11\]](#)

Density Determination (Gravimetric Method)

Density is the mass of a substance per unit volume. For liquids, this can be accurately determined using a pycnometer or by the buoyancy technique.

- Apparatus: Pycnometer (a glass flask with a specific, calibrated volume), analytical balance.[\[13\]](#)
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.

- The pycnometer is filled with **bromoethane**, ensuring no air bubbles are present. The stopper is carefully inserted, and any excess liquid is wiped from the outside.
- The mass of the filled pycnometer is measured.
- The mass of the **bromoethane** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the **bromoethane** by the known volume of the pycnometer.[\[13\]](#)
- Formula: Density = Mass / Volume[\[12\]](#)

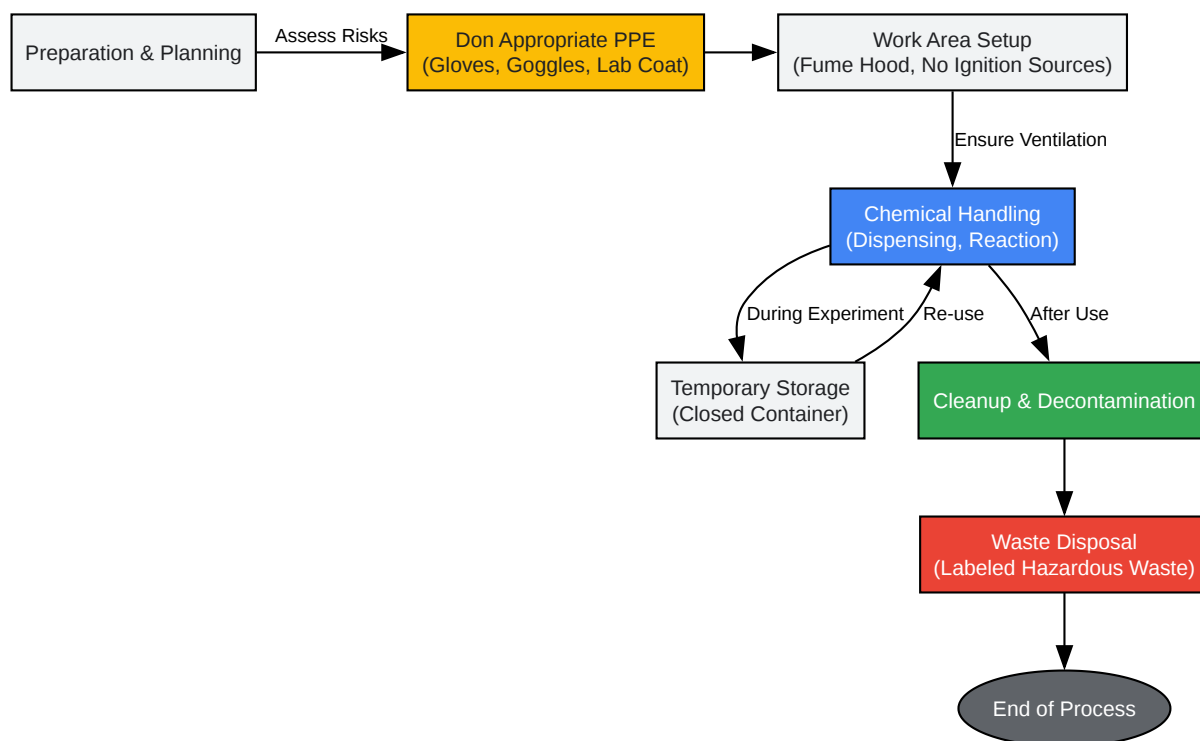
Flash Point Determination (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The closed-cup method is used for volatile liquids and provides a lower, more conservative value than open-cup methods.

- Apparatus: Pensky-Martens or similar closed-cup flash point tester, which consists of a sample cup with a lid, a stirrer, a heat source, and an ignition source.[\[6\]](#)[\[14\]](#)
- Procedure:
 - The liquid sample is placed in the test cup, and the lid is secured.[\[6\]](#)
 - The sample is heated at a slow, constant rate while being stirred.[\[6\]](#)
 - At regular temperature intervals, the ignition source (a small flame) is introduced into the vapor space above the liquid through an opening in the lid.[\[6\]](#)
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.[\[14\]](#)[\[15\]](#)
 - Results should be corrected for atmospheric pressure.[\[16\]](#)

Workflow Visualization

The following diagram illustrates a logical workflow for the safe handling of **bromoethane** in a laboratory setting. This workflow is designed to mitigate risks associated with its flammability and toxicity.



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Safe Handling Workflow for **Bromoethane**.

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